

An In-depth Technical Guide on Ethylenediaminetetraacetic Acid (EDTA)

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Compound of Interest

Compound Name: Redta
CAS No.: 62201-26-7
Cat. No.: B1230212

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A note on nomenclature: This document focuses on Ethylenediaminetetraacetic Acid (EDTA). Initial searches for "**Redta**" did not yield a known chemical compound, suggesting a possible typographical error. Given the relevance of EDTA in research, drug development, and science, this guide proceeds under the assumption that the intended subject was EDTA.

Ethylenediaminetetraacetic acid (EDTA) is an aminopolycarboxylic acid with the chemical formula $[\text{CH}_2\text{N}(\text{CH}_2\text{CO}_2\text{H})_2]_2$.^[1] First synthesized in 1935 by Ferdinand Münz, this colorless, water-soluble solid has become an indispensable chelating agent in various industrial, medical, and scientific applications.^{[1][2][3]} Its remarkable ability to form stable, water-soluble complexes with metal ions makes it a subject of significant interest for researchers, scientists, and drug development professionals.^{[2][4][5]}

Chemical Structure and Properties

EDTA's structure is characterized by two amino groups and four carboxylic acid groups, which act as electron pair donors.^[4] This hexadentate ligand can form up to six coordination bonds with a single metal ion, creating a highly stable, cage-like structure.^{[2][6][7]} The strength of these complexes is a key feature of EDTA's functionality.^[4]

The industrial synthesis of EDTA is primarily achieved through the reaction of ethylenediamine, formaldehyde, and a cyanide source like sodium cyanide.[1][4][8] This process yields the tetrasodium salt of EDTA, which can then be converted to the acidic form.[1][8] An older method, no longer in commercial use, involved the reaction of ethylenediamine with chloroacetic acid.[8]

Physical and Chemical Properties of EDTA

Property	Value
Chemical Formula	C ₁₀ H ₁₆ N ₂ O ₈ [3]
Molar Mass	292.24 g/mol
Appearance	White, crystalline solid[1]
Solubility in Water	Slightly soluble (acid form), salts are highly soluble[1][4]
pK _a values	pK _{a1} =0, pK _{a2} =1.5, pK _{a3} =2.0, pK _{a4} =2.66 (carboxyl groups), pK _{a5} =6.16, pK _{a6} =10.24 (amino groups)[1][7]

Formation Constants (log K_f) of Metal-EDTA Complexes

The stability of metal-EDTA complexes is quantified by their formation constants (K_f). Higher values indicate a more stable complex.

Metal Ion	log Kf
Fe ³⁺	25.1
Co ³⁺	41.4
Pb ²⁺	18.0[1]
Cu ²⁺	18.8[1]
Mn ²⁺	14.0[1]
Ca ²⁺	10.7
Mg ²⁺	8.7

Note: Values are approximate and can vary with experimental conditions.

Experimental Protocols

The quantification and application of EDTA in research and clinical settings rely on precise experimental protocols.

1. Quantification of EDTA by High-Performance Liquid Chromatography (HPLC)

A common method for determining EDTA concentrations in various samples, including drug substances and surface waters, is Reverse-Phase HPLC (RP-HPLC).[9][10][11]

- Principle: EDTA's strong chelating properties and low UV activity present challenges for direct HPLC analysis.[12] A common approach involves forming a UV-active complex with a metal ion, such as copper(II) or iron(III), which can then be detected.[9][12][13]
- Instrumentation: An HPLC system equipped with a C18 column and a PDA or UV-Vis detector is typically used.[9][11]
- Mobile Phase Preparation: A buffer solution is prepared containing an ion-pairing reagent (e.g., tetrabutylammonium bromide), a metal salt (e.g., copper(II) sulfate), and a pH buffer (e.g., sodium acetate and acetic acid).[9] Acetonitrile is often used as the organic phase in a gradient elution.[9]

- Sample Preparation: Samples are diluted with an appropriate solvent (e.g., a water/acetonitrile mixture) to a concentration within the linear range of the assay.[9]
- Chromatographic Conditions:
 - Column: C18, 250 x 4.6 mm, 5µm particle size[9]
 - Flow Rate: 1.0 ml/min[9]
 - Injection Volume: 20 µl[9]
 - Column Temperature: 30°C[9]
 - Detection Wavelength: 300 nm (for Cu-EDTA complex)[9]
- Validation: The method should be validated for specificity, precision, accuracy, linearity, ruggedness, and robustness.[9] The limit of detection (LOD) and limit of quantitation (LOQ) for EDTA are typically in the µg/L to µg/ml range.[9][11]

2. Complexometric Titration for Metal Ion Determination

EDTA is widely used in analytical chemistry to determine the concentration of metal ions in a solution through complexometric titration.[6]

- Principle: A solution of EDTA of known concentration is added to a sample containing the metal ion. EDTA forms a stable complex with the metal ion. An indicator that also complexes with the metal ion, but less strongly than EDTA, is used to signal the endpoint of the titration, which is observed as a color change.
- Reagents:
 - Standard EDTA solution (typically disodium EDTA due to its higher solubility)[6]
 - Buffer solution to maintain a specific pH (e.g., ammonia-ammonium chloride buffer for pH 10)[14][15]
 - Metal ion indicator (e.g., Eriochrome Black T)[14][15]

- Procedure:
 - A known volume of the metal ion solution is placed in a flask.
 - The buffer solution and a few drops of the indicator are added. The solution will have the color of the metal-indicator complex.[\[15\]](#)
 - The standard EDTA solution is added from a burette.
 - As EDTA is added, it displaces the indicator from the metal ion.
 - The endpoint is reached when all the metal ions are complexed with EDTA, and the solution changes to the color of the free indicator.[\[15\]](#)

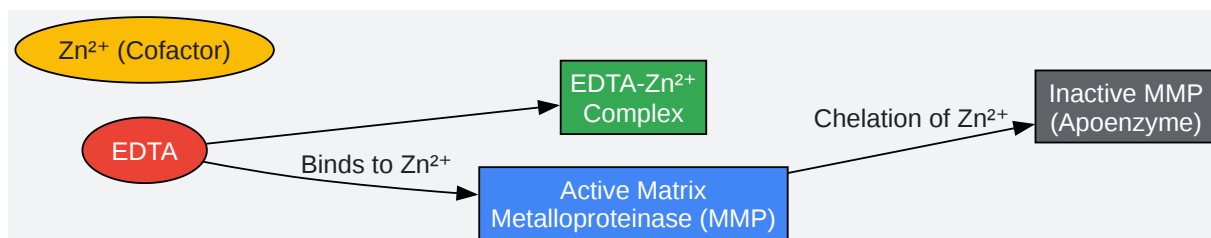
Signaling Pathways and Biological Interactions

EDTA's primary mechanism of action in biological systems is its ability to chelate divalent and trivalent metal ions. This has significant implications for various signaling pathways and enzymatic processes that are metal-dependent.

Inhibition of Matrix Metalloproteinases (MMPs)

Matrix metalloproteinases are a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components. Their activity is crucial in processes like tissue remodeling, wound healing, and cancer progression.

- Mechanism: EDTA inhibits MMPs by chelating the zinc ions essential for their catalytic activity.[\[16\]](#) This chelation removes the cofactor from the enzyme's active site, rendering it inactive.[\[16\]](#)
- Therapeutic Implications: The inhibition of MMPs by EDTA is being explored for various therapeutic applications. For instance, in ophthalmology, EDTA has been shown to reduce posterior capsular opacification after cataract surgery by inhibiting MMP activity in the aqueous humor.[\[17\]](#)[\[18\]](#) Studies have demonstrated that 17% EDTA can significantly inhibit the activity of endogenous MMPs in human dentin within minutes.[\[19\]](#)



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